

Personal protective equipment for handling Eravacycline dihydrochloride

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Compound of Interest

Compound Name: Eravacycline dihydrochloride

Cat. No.: B560568

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Essential Safety and Handling Guide for Eravacycline Dihydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eravacycline dihydrochloride**. The following procedural steps and personal protective equipment (PPE) recommendations are designed to ensure a safe laboratory environment.

Eravacycline dihydrochloride is suspected of damaging fertility or the unborn child and may cause harm to breast-fed children.^[1] It is essential to handle this compound with appropriate precautions to minimize exposure.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Eravacycline dihydrochloride** to prevent skin, eye, and respiratory exposure.

PPE Category	Item	Specification
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) should be worn.
Eye Protection	Safety goggles	Safety goggles with side-shields are required. [1]
Body Protection	Impervious clothing	A lab coat or other impervious clothing should be worn to protect the skin. [1]
Respiratory Protection	Suitable respirator	Use a respirator when handling the powder outside of a ventilated enclosure. [1]

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- Use a fume hood or other appropriate exhaust ventilation when handling the powder or preparing solutions to avoid dust and aerosol formation.[\[1\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)

General Handling Practices:

- Avoid inhalation, contact with eyes, and skin.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid contact during pregnancy or while nursing.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- The recommended storage temperature is -80°C, protected from light, and under nitrogen.[\[1\]](#)
- Solutions of **Eravacycline dihydrochloride** are unstable and should be freshly prepared.[\[1\]](#)

Spill and Disposal Procedures

Spill Cleanup: In case of a spill, follow these steps:

- Evacuate personnel from the immediate area.
- Wear full personal protective equipment, including respiratory protection.[\[1\]](#)
- For solutions, absorb the spill with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- For powder spills, carefully cover with an absorbent material to avoid raising dust.
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all contaminated materials in a sealed container for proper disposal.[\[1\]](#)

Waste Disposal:

- Dispose of **Eravacycline dihydrochloride** and any contaminated materials in accordance with local, state, and federal regulations.[\[1\]](#)

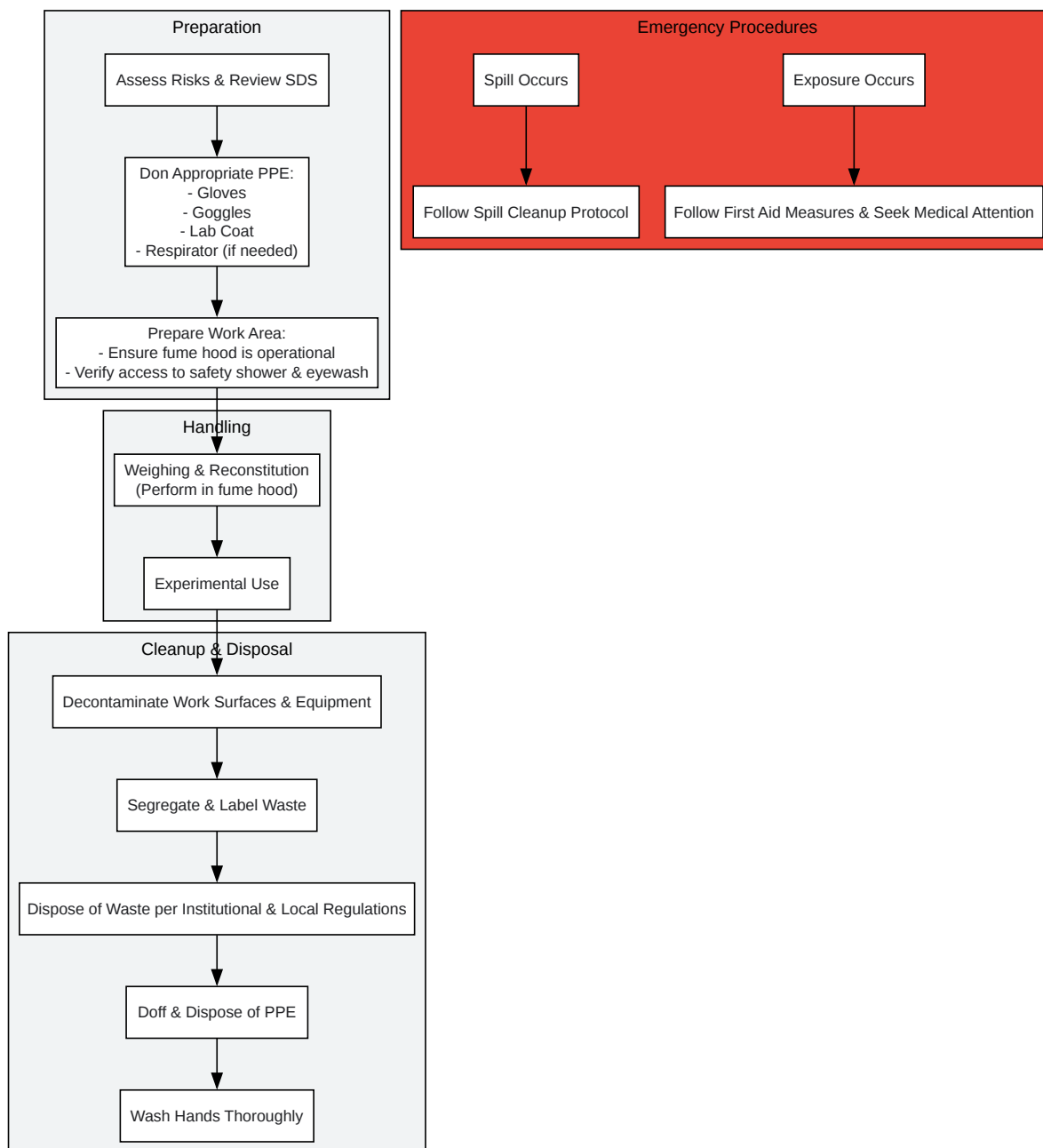
First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Rinse the affected skin area thoroughly with large amounts of water. Seek medical attention.[\[1\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

Operational Workflow for Handling Eravacycline Dihydrochloride

The following diagram outlines the standard operating procedure for safely handling **Eravacycline dihydrochloride** in a laboratory setting.



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Caption: Workflow for safe handling of **Eravacycline dihydrochloride**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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